

Personal protective equipment for handling 1-Bromo-3-(bromomethyl)-2-chlorobenzene

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Compound of Interest

Compound Name: 1-Bromo-3-(bromomethyl)-2-chlorobenzene

Cat. No.: B1289238

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Essential Safety and Handling Guide for 1-Bromo-3-(bromomethyl)-2-chlorobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **1-Bromo-3-(bromomethyl)-2-chlorobenzene** (CAS No. 66192-24-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

1-Bromo-3-(bromomethyl)-2-chlorobenzene is classified as a hazardous substance.^[1] To the best of current knowledge, the toxicological properties of this material have not been thoroughly investigated, demanding a high degree of caution during handling.^[1]

GHS Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage)^[1]
- Serious Eye Damage/Eye Irritation: Category 1 (Causes serious eye damage)^[1]

Signal Word: Danger^[1]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **1-Bromo-3-(bromomethyl)-2-chlorobenzene**.

Protection Type	Specific Requirements	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standard. A face shield should be worn over goggles when there is a risk of splashing.[2][3]	Protects against splashes and vapors that can cause serious eye damage.[1]
Hand Protection	Heavy-duty, chemically resistant gloves (e.g., nitrile, neoprene, or Viton).[2][4] Disposable nitrile gloves may be suitable for incidental contact but should be changed immediately upon contamination.[2]	Prevents skin contact, which can cause severe burns.[1]
Body Protection	A flame-resistant lab coat, buttoned, with long sleeves.[5] [6] Long pants and closed-toe, closed-heel shoes are mandatory.[5][6] For larger quantities or increased splash potential, a chemical-resistant apron or suit is recommended. [7]	Protects skin from exposure to the chemical.[1]
Respiratory Protection	All handling of this chemical must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[8] [9] If engineering controls are not sufficient, a NIOSH/MSHA or European Standard EN 149 approved respirator may be required.[1]	Prevents respiratory tract irritation.[5]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls and Preparation:

- Fume Hood: All work with **1-Bromo-3-(bromomethyl)-2-chlorobenzene** must be performed in a properly functioning chemical fume hood with the sash at the lowest possible height.[\[5\]](#)
[\[8\]](#)
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[1\]](#)
- Spill Kit: Have a spill kit specifically for halogenated organic compounds readily available. This should include an inert absorbent material.[\[8\]](#)

2. Handling the Chemical:

- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above before handling the chemical.
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[\[1\]](#) Do not inhale any dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Weighing and Transferring: If the compound is a powder, conduct these operations in a fume hood to minimize dust inhalation.[\[1\]](#) For liquids, use appropriate glassware and transfer techniques to avoid splashing.
- Heating: If heating is required, use a well-controlled heating mantle or oil bath. Avoid open flames.[\[3\]](#)

3. In Case of Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove all contaminated clothing. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist.[\[1\]](#)

- Inhalation: Move the individual to fresh air and keep them at rest in a position comfortable for breathing. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)

Disposal Plan

1. Waste Collection:

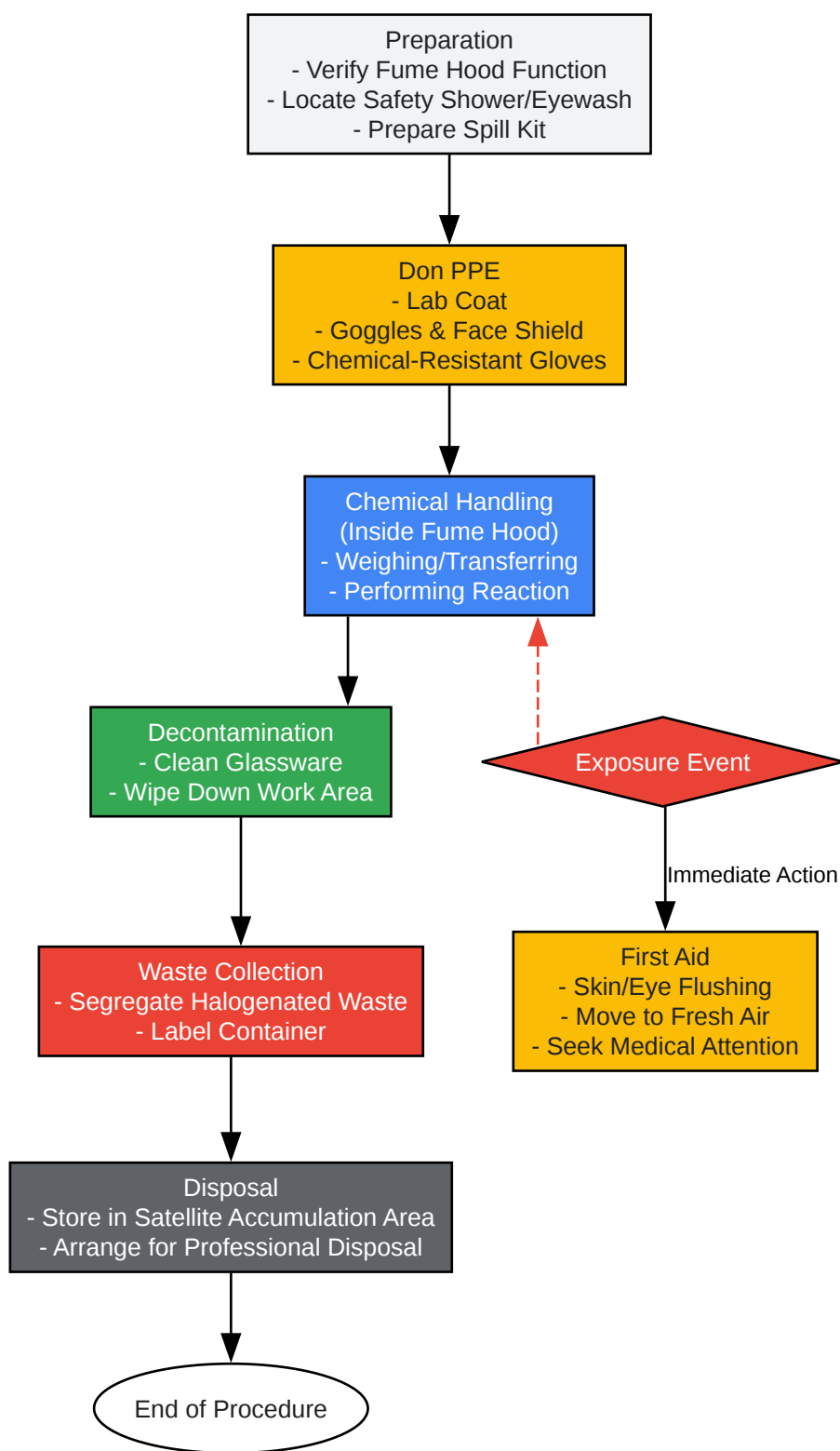
- Collect all waste containing **1-Bromo-3-(bromomethyl)-2-chlorobenzene** in a dedicated, properly labeled, and sealed container for halogenated organic waste.
- Do not mix with other waste streams.

2. Disposal Procedure:

- Dispose of the chemical waste through a licensed hazardous waste disposal company.
- A common method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- All disposal activities must be in accordance with local, regional, national, and international regulations.[\[1\]](#)

Experimental Workflow Diagram

The following diagram outlines the logical workflow for safely handling **1-Bromo-3-(bromomethyl)-2-chlorobenzene**.



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Caption: Workflow for handling **1-Bromo-3-(bromomethyl)-2-chlorobenzene**.

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